

Application Notes and Protocols for MK-886 In Vitro Studies

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Compound of Interest

Compound Name: MK-886

Cat. No.: B1676634

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Introduction

MK-886 is a potent and specific inhibitor of the 5-lipoxygenase-activating protein (FLAP), which is a crucial component in the biosynthesis of leukotrienes.[1][2][3] Leukotrienes are pro-inflammatory lipid mediators involved in various physiological and pathological processes, including inflammation, allergic reactions, and cancer.[4][5] **MK-886** exerts its inhibitory effect by preventing the translocation of 5-lipoxygenase (5-LOX) from the cytosol to the nuclear membrane, a critical step for its activation.[1][2] While it is a widely used tool to study the role of the 5-LOX pathway, it is important to note that at higher concentrations, **MK-886** can induce apoptosis through FLAP-independent mechanisms and may also interact with other cellular targets, such as cyclooxygenases (COX) and DNA polymerases.[6][7][8] These application notes provide detailed protocols for in vitro studies using **MK-886**, along with a summary of its reported biological activities.

Quantitative Data Summary

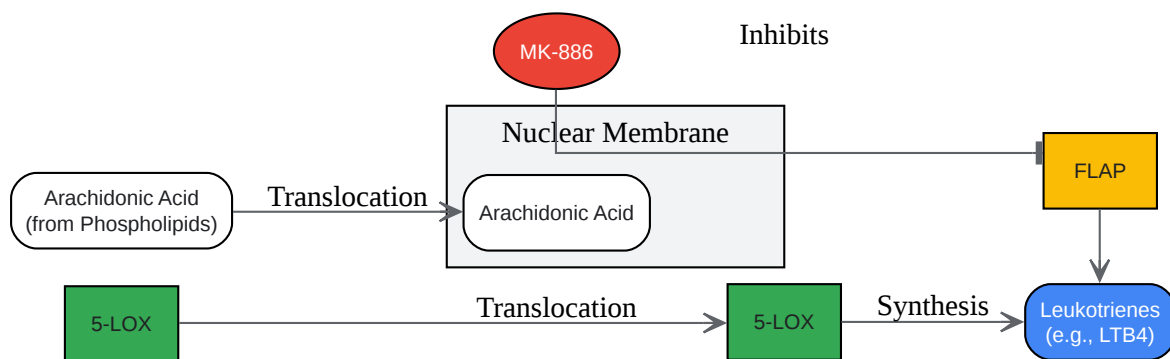
The following table summarizes the reported in vitro efficacy and potency of **MK-886** from various studies. This data is essential for designing experiments and interpreting results.

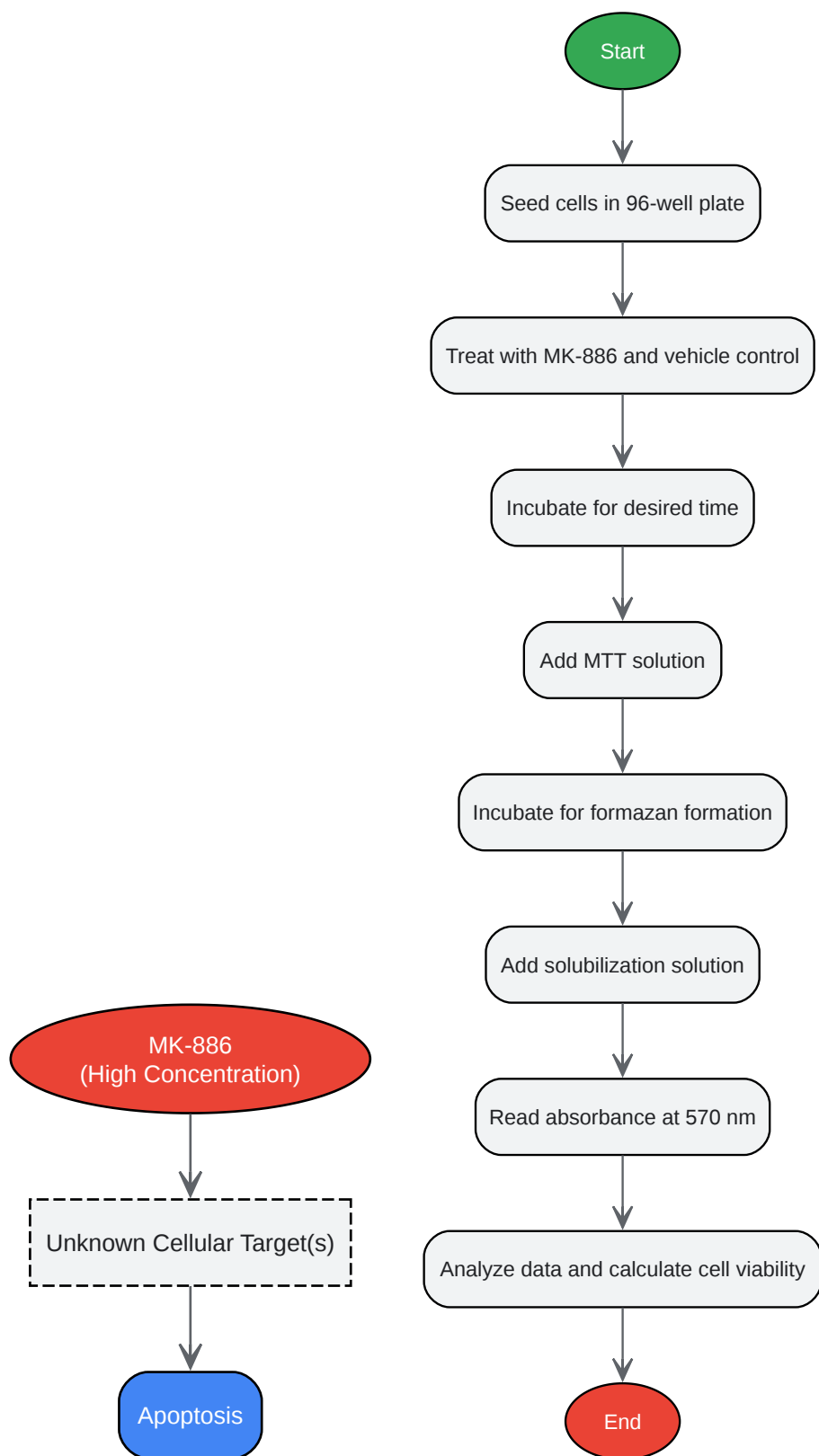
Target/Process	System/Cell Line	IC50 / Effective Concentration	Reference
FLAP	-	30 nM	[3]
Leukotriene Biosynthesis	Intact Leukocytes	3 nM	[3]
Leukotriene Biosynthesis	Human Whole Blood	1.1 μ M	[3]
Apoptosis Induction	WSU Cells	10 μ M	[6]
Apoptosis Induction	U937 and CML Cells	Micromolar concentrations	[9]
COX-1 Inhibition	Isolated Enzyme	8 μ M	[7]
COX-1 Product Formation	Washed Human Platelets	13-15 μ M	[7]
COX-2 Inhibition	Isolated Enzyme	58 μ M	[7]
Cytotoxicity	PC3 Human Prostate Cancer Cells	60 μ M	[10]
DNA Polymerase Inhibition	Various DNA Polymerases	Similar IC50 values	[8][11]

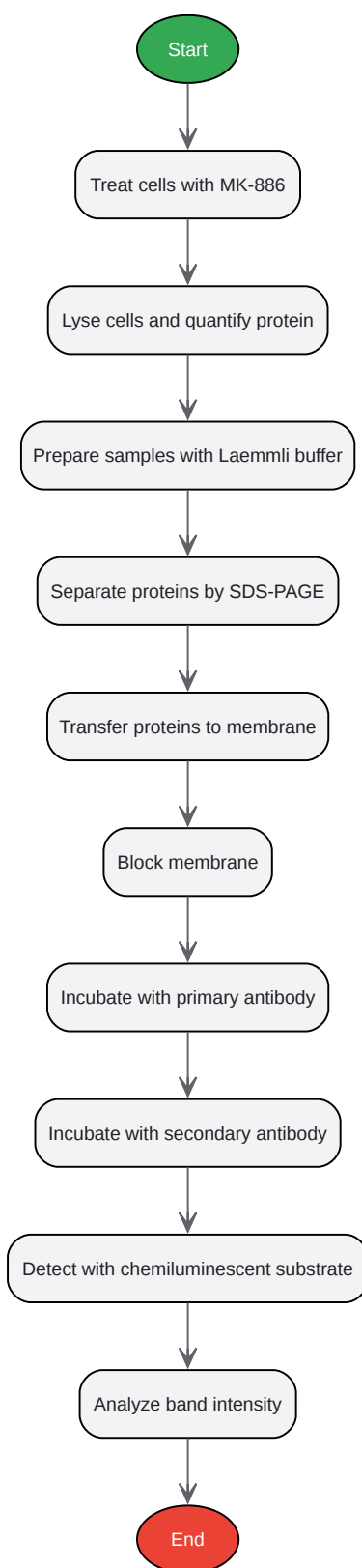
Signaling Pathways

5-Lipoxygenase (5-LOX) Pathway and Inhibition by **MK-886**

MK-886 primarily targets the 5-lipoxygenase pathway by binding to FLAP. This action prevents the association of 5-LOX with the nuclear membrane, thereby inhibiting the synthesis of leukotrienes from arachidonic acid.







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